

2-Ethylacrolein: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2-Ethylacrolein

Cat. No.: B1207793

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An In-depth Examination of a Versatile C5 Aldehyde in Organic Synthesis and Chemical Safety

Abstract

2-Ethylacrolein (CAS No: 922-63-4) is a reactive α,β -unsaturated aldehyde that serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both a nucleophilic aldehyde and a Michael acceptor system, makes it a versatile precursor for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of **2-Ethylacrolein**, including its chemical and physical properties, detailed experimental protocols for its synthesis, its applications in the total synthesis of natural products, and critical safety and handling procedures. This document is intended for researchers, scientists, and professionals in the field of drug development who may utilize or encounter this compound in their work.

Chemical and Physical Properties

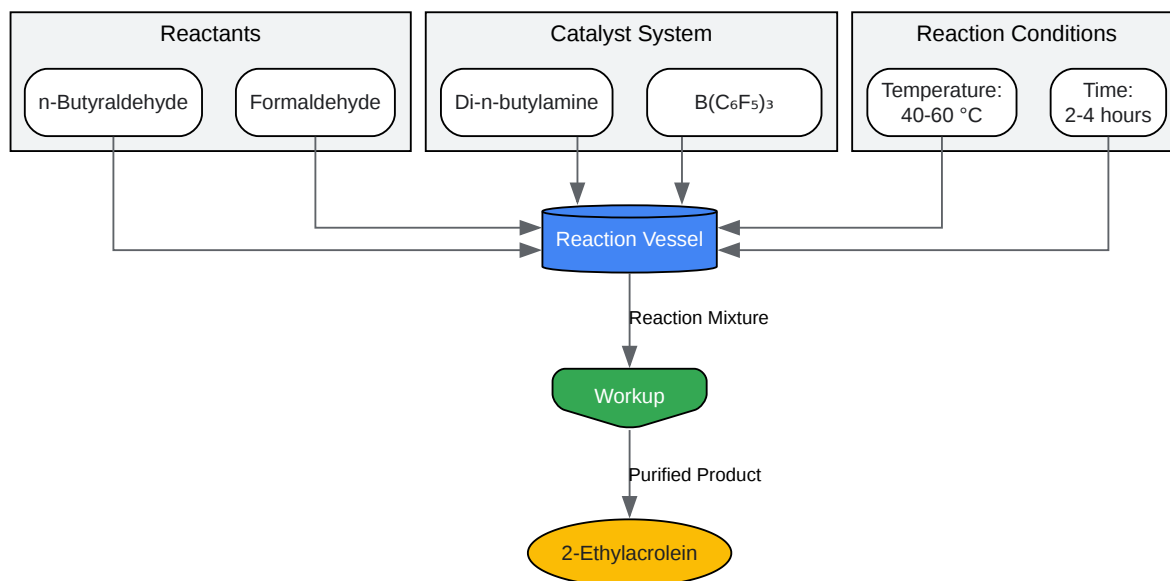
2-Ethylacrolein is a clear, colorless to slightly yellow liquid characterized by a pungent odor. It is highly flammable and air-sensitive, necessitating careful storage and handling. Due to its propensity to polymerize, it is often supplied with a stabilizer, such as hydroquinone.

A summary of its key quantitative properties is provided in Table 1.

Property	Value	References
CAS Number	922-63-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₅ H ₈ O	[3] [5]
Molecular Weight	84.12 g/mol	[1] [2] [3]
IUPAC Name	2-methylidenebutanal	
Synonyms	2-Ethylpropenal, 2-Methylenebutyraldehyde, Ethacrolein	[2] [4]
Appearance	Clear, colorless to slightly yellow liquid with a pungent odor	[3]
Boiling Point	92-93 °C (198-199 °F)	[1] [3]
Density	0.859 g/mL at 25 °C	
Flash Point	1 °C (34 °F) - closed cup	[1] [3]
Solubility	Insoluble in water; Soluble in alcohol	
Refractive Index	n ₂₀ /D 1.425	

Synthesis of 2-Ethylacrolein

2-Ethylacrolein is typically synthesized via an aldol condensation reaction between n-butyraldehyde and formaldehyde. The reaction is catalyzed by a secondary amine, often in the presence of a Lewis acid to improve selectivity and yield.



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A flowchart illustrating the synthesis of **2-Ethylacrolein**.

Experimental Protocol: Synthesis of 2-Ethylacrolein

This protocol is adapted from a patented synthesis method and provides a representative procedure for the laboratory-scale synthesis of **2-Ethylacrolein**.

Materials:

- n-Butyraldehyde
- Formaldehyde (35-40% solution or paraformaldehyde)
- Di-n-butylamine
- Tris(pentafluorophenyl)borane (B(C₆F₅)₃)
- Hydroquinone (or other polymerization inhibitor)

- Reaction vessel (e.g., 500 mL round-bottom flask) equipped with a stirrer, dropping funnel, and temperature control.

Procedure:

- Charging the Reactor: To a 500 mL reaction vessel, add n-butyraldehyde (144 g) and formaldehyde solution (171 g, 35%).
- Catalyst Preparation: In a separate container, prepare a mixture of di-n-butylamine (14.4 g) and $B(C_6F_5)_3$ (7.2 g).
- Reaction: Begin stirring the n-butyraldehyde and formaldehyde mixture. Control the temperature of the reaction vessel to 40-60 °C.
- Catalyst Addition: Slowly add the catalyst mixture dropwise to the reaction vessel over a period of time, maintaining the temperature between 40-60 °C.
- Reaction Monitoring: After the addition is complete, continue stirring the mixture at 40-60 °C for 2-4 hours. The reaction progress can be monitored by techniques such as Gas Chromatography (GC) to determine the conversion of reactants and the formation of the product.
- Workup:
 - Once the reaction is complete, stop the stirring and allow the mixture to stand, which will result in the separation of layers.
 - Separate the organic layer.
 - Add a polymerization inhibitor, such as hydroquinone (0.1-0.5% by weight of the organic layer), to the organic layer to prevent polymerization of the product.
- Purification:
 - Purify the crude **2-Ethylacrolein** by distillation under normal pressure.
 - Collect the fraction boiling at approximately 92-93 °C.

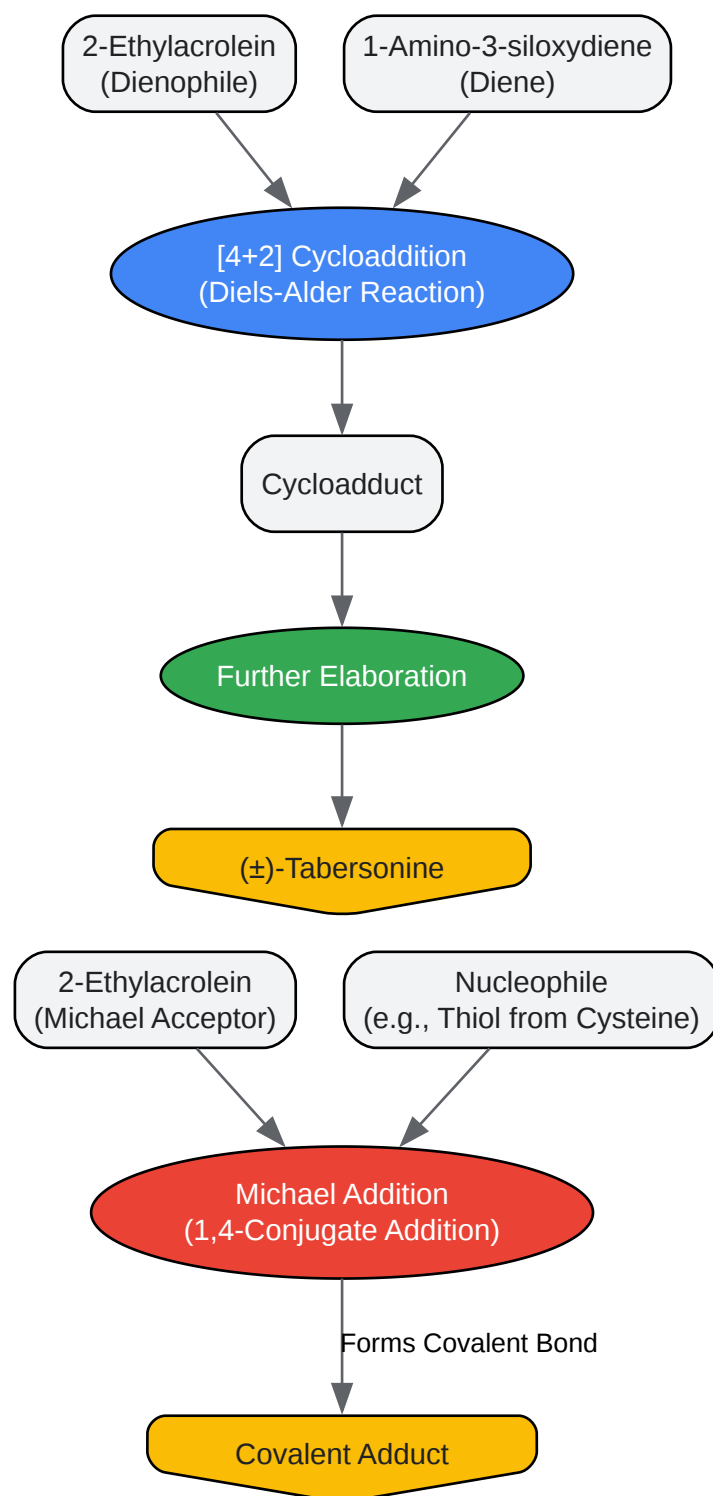
- **Storage:** Add a small amount of a polymerization inhibitor (e.g., 0.1-0.5% hydroquinone) to the purified product for storage. Store in a cool, dark, and well-ventilated area in a tightly sealed container.

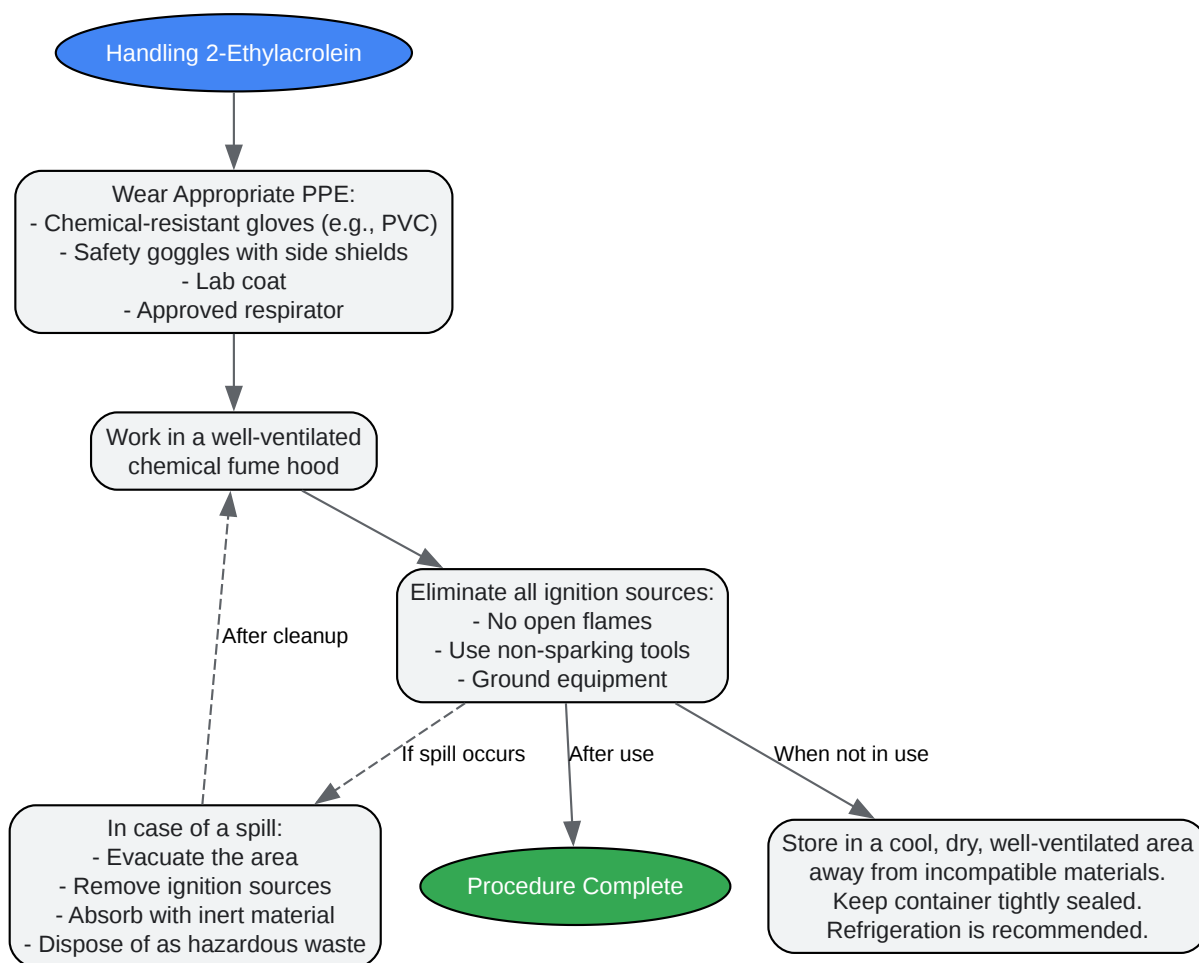
Applications in Organic Synthesis

2-Ethylacrolein is a valuable intermediate in various organic transformations, largely due to its conjugated system which makes it an excellent Michael acceptor and a dienophile in Diels-Alder reactions.

Role in the Total Synthesis of (±)-Tabersonine

A significant application of **2-Ethylacrolein** is in the total synthesis of complex natural products, such as the Aspidosperma alkaloid (±)-tabersonine. In this synthesis, **2-Ethylacrolein** participates in a crucial [4+2] cycloaddition (Diels-Alder) reaction.





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